

Personal protective equipment for handling ALT-007

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Compound of Interest

Compound Name: ALT-007

Cat. No.: B15576814

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Essential Safety and Handling Guide for ALT-007

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **ALT-007**, a potent, orally active serine palmitoyltransferase (SPT) inhibitor. Given that **ALT-007** is a research compound with an incompletely characterized toxicological profile, it is imperative to handle it with the utmost care, assuming it to be hazardous. The following procedures are based on best practices for handling novel chemical entities in a laboratory setting.

Chemical and Physical Properties

A summary of the known quantitative data for **ALT-007** is presented below. This information is critical for safe handling, storage, and experimental planning.

| Property | Value | Source |
|------------------|--|--------|
| Chemical Formula | C ₂₅ H ₂₆ F ₃ N ₅ O ₅ | [1][2] |
| Molecular Weight | 533.51 g/mol | [1][2] |
| CAS Number | 2035010-37-6 | [1][2] |
| Appearance | Solid | [1] |
| Solubility | Soluble in DMSO (≥ 100 mg/mL) | [2] |

Storage and Stability

Proper storage is essential to maintain the integrity of **ALT-007** and to ensure laboratory safety.

| Condition | Storage Duration |
|----------------------|------------------|
| Solid Powder (-20°C) | 12 Months |
| Solid Powder (4°C) | 6 Months |
| In Solvent (-80°C) | 6 Months |
| In Solvent (-20°C) | 1 Month |

Data sourced from multiple chemical suppliers.

Personal Protective Equipment (PPE)

Due to the unknown long-term health effects of **ALT-007**, a comprehensive approach to personal protection is mandatory. The following PPE should be worn at all times when handling the compound, both in solid and solution form.

| PPE Category | Item | Specification |
|------------------------|---|---|
| Hand Protection | Chemical-resistant gloves | Nitrile or neoprene gloves are recommended. Always use two pairs when handling the neat compound or concentrated solutions. |
| Eye Protection | Safety glasses with side shields or goggles | Must be worn to protect against splashes or airborne particles. |
| Body Protection | Laboratory coat | A buttoned, full-length lab coat is required. |
| Respiratory Protection | Fume hood | All handling of solid ALT-007 and preparation of solutions must be conducted in a certified chemical fume hood to prevent inhalation. |

Experimental Protocols: Safe Handling and Disposal Workflow

Adherence to a strict, procedural workflow is the most effective way to minimize exposure and prevent contamination. The following step-by-step guidance outlines the safe handling of **ALT-007** from receipt to disposal.

Preparation and Weighing

- **Work Area:** All manipulations of solid **ALT-007** must be performed within a certified chemical fume hood.
- **Weighing:** Use a disposable weigh boat. After weighing, carefully transfer the compound to the desired vessel.
- **Decontamination:** Wipe down the balance and surrounding surfaces with a suitable solvent (e.g., 70% ethanol) to remove any residual particles.

Solubilization

- Solvent: **ALT-007** is soluble in DMSO.[\[2\]](#)
- Procedure: Add the desired volume of DMSO to the vessel containing the weighed **ALT-007**. Cap the vessel and vortex or sonicate until the solid is completely dissolved.

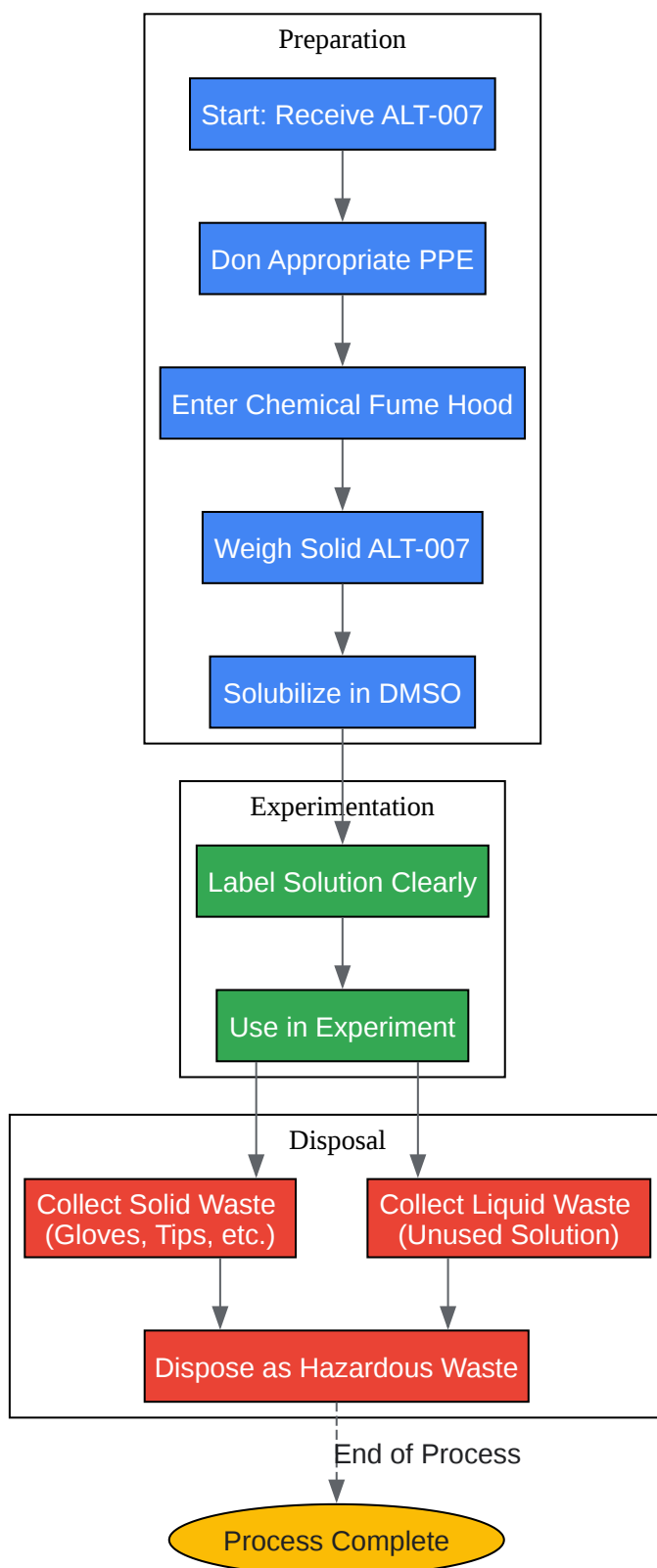
Use in Experiments

- Labeling: All containers with **ALT-007**, whether in solid or solution form, must be clearly labeled with the compound name, concentration, solvent, and date of preparation.
- Transport: When moving solutions of **ALT-007**, use secondary containment to prevent spills.

Disposal Plan

- Solid Waste: All disposable materials that have come into contact with **ALT-007** (e.g., weigh boats, pipette tips, gloves) should be considered chemical waste.
 - Collect these materials in a dedicated, clearly labeled, and sealed waste bag or container within the fume hood.
- Liquid Waste:
 - Unused or waste solutions of **ALT-007** in DMSO should be collected in a designated, labeled hazardous waste container.
 - Do not dispose of **ALT-007** solutions down the drain.
- Final Disposal: All waste must be disposed of through your institution's hazardous waste management program. Follow all local, state, and federal regulations for chemical waste disposal.

Logical Workflow for Handling ALT-007



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Caption: Workflow for the safe handling and disposal of **ALT-007**.

Disclaimer: This guide is intended for informational purposes for trained research professionals. Always consult your institution's specific safety protocols and chemical hygiene plan before working with any new compound. In the absence of a formal Safety Data Sheet (SDS), it is prudent to treat **ALT-007** with the highest degree of caution.

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References

- 1. ALT-007 | Serine palmitoyltransferase inhibitor | Probechem Biochemicals [probechem.com]
- 2. SPT inhibitor, ALT-007 | CAS 2035010-37-6 | Sun-shinechem [sun-shinechem.com]
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